

An In-depth Technical Guide to the Chemical Properties of Dibutyltin Maleate

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Compound of Interest

Compound Name: *DIBUTYL TIN MALATE*

Cat. No.: *B101608*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties, toxicological data, applications, and experimental protocols related to dibutyltin maleate (CAS No: 78-04-6).

Core Chemical and Physical Properties

Dibutyltin maleate is an organotin compound that exists primarily as a white amorphous powder or crystals.^{[1][2]} It is characterized by the coordination of a dibutyltin cation with a maleate anion.^[3]

Structural and Identification Data

Property	Value	Source
CAS Number	78-04-6	[1]
Molecular Formula	C ₁₂ H ₂₀ O ₄ Sn	[4]
Molecular Weight	346.99 g/mol	[4][5][6][7]
EINECS Number	201-077-5	[1]
InChI Key	ZBBLRPRYYSJUCZ-UHFFFAOYSA-L	[3]
SMILES	C(CCC) [Sn]1(CCCC)OC(=O)C=CC(=O)O1	[3]

Physicochemical Properties

The reported physical properties of dibutyltin maleate can vary slightly, potentially due to different measurement conditions or product forms (e.g., powder vs. liquid).

Property	Value	Source
Appearance	White crystals or powder; colorless to pale yellow liquid	[1][3][4][8]
Odor	Slight ester-like	[1]
Melting Point	108-113 °C; 135-140 °C (lit.)	[2][4][8][9]
Boiling Point	260 °C (lit.)	[1][9]
Flash Point	107 °C; 204 °C	[1][10]
Density	~1.2 to 1.3 g/cm ³ ; 1.318 g/cm ³	[1][10]
Solubility	Soluble in benzene & organic esters; slightly soluble in toluene; insoluble in water (0.01 g/L at 20 °C)	[1][2][4][8][9]
Stability	Stable under ordinary conditions of use and storage. Conditions to avoid include heat, moisture, and light.	[1][9]
Incompatibilities	Strong oxidants, acids, and bases	[1]
Hazardous Decomposition	Forms carbon oxides and tin/tin oxides upon heating to decomposition.	[1][9]

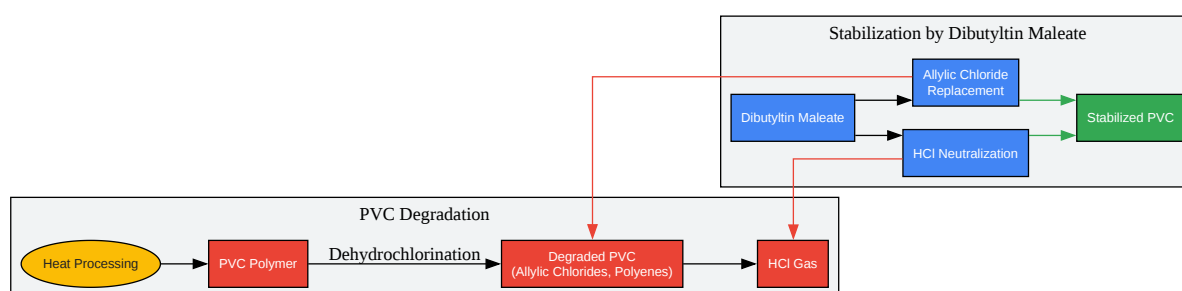
Applications and Mechanisms

Dibutyltin maleate serves significant industrial purposes, primarily as a heat stabilizer for polyvinyl chloride (PVC) and as a catalyst.[1][3][11]

- **PVC Stabilization:** It provides excellent heat resistance and transparency to PVC products, preventing discoloration (yellowing) during high-temperature processing.[2][8] It is particularly suitable for hard, transparent PVC applications.[8][10] The stabilization mechanism involves the neutralization of hydrogen chloride (HCl) released during PVC

degradation and the replacement of unstable allylic chloride sites on the polymer chain with more stable ester groups.[12]

- Catalysis: It acts as a condensation catalyst and is used in esterification and transesterification reactions.[1][10][13] It has also been investigated as an initiator for the ring-opening polymerization of ϵ -caprolactone.[14]



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PVC stabilization mechanism of Dibutyltin Maleate.

Toxicological Profile

Dibutyltin maleate is classified as a hazardous substance, exhibiting significant toxicity through various exposure routes.[1][15] It is harmful if swallowed, fatal if inhaled, causes severe skin burns and eye damage, and may cause an allergic skin reaction.[1][16]

Acute Toxicity Data

Test	Species	Route	Value	Source
LD ₅₀	Rat	Oral	422 mg/kg	[1][9][16]
LD ₅₀	Rat	Dermal	> 2,000 mg/kg	[9][16]
LC ₅₀	Rat	Inhalation	313 mg/m ³ (4 h)	[9][16]
LD ₅₀	Mouse	Oral	470 mg/kg	[2]

Chronic and Other Health Effects

- Organ Toxicity: Causes damage to organs through prolonged or repeated exposure.[1][16]
Subchronic exposure can affect the central nervous, immune, and renal systems, as well as the liver.[15]
- Reproductive Toxicity: It is suspected of damaging fertility or the unborn child.[1][16]
- Mutagenicity: Suspected of causing genetic defects; in vitro tests have shown mutagenic effects.[1][16]
- Carcinogenicity: Not identified as a probable, possible, or confirmed human carcinogen by IARC.[1][9]

Ecotoxicity

Dibutyltin maleate is toxic to aquatic life with long-lasting effects.[1][16]

Test	Species	Value	Source
LC ₅₀ (96 h)	Danio rerio (Zebra fish)	> 5.7 mg/L	[16]
EC ₅₀	Daphnia magna (Water flea)	0.21 mg/L	[1][16]
EC ₅₀ (72 h)	Desmodesmus subspicatus (Green algae)	4.1 mg/L	[16]

Experimental Protocols

Synthesis of Dibutyltin Maleate

A common method for synthesizing dibutyltin maleate involves the condensation reaction between dibutyltin oxide and maleic anhydride.[2][17][18]

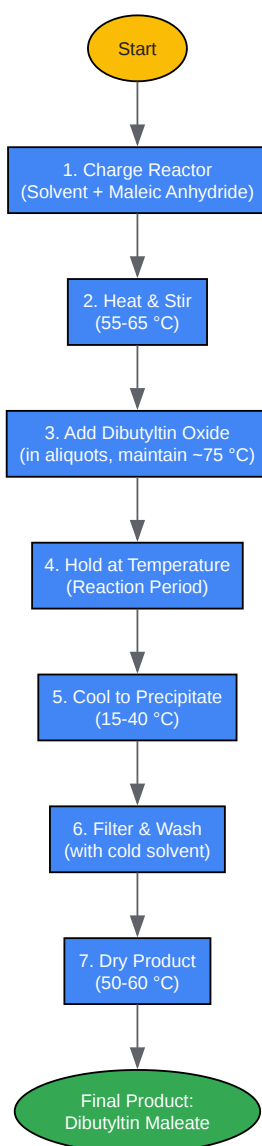
Materials:

- Dibutyltin oxide (finely divided)

- Maleic anhydride
- Inert cycloaliphatic hydrocarbon solvent (e.g., cyclohexane, methyl cyclohexane) (optional, for anhydrous process)[18]
- Reaction vessel with heating and stirring capabilities

Procedure (Anhydrous Method[18]):

- Charging the Reactor: Add the inert solvent (e.g., 160 parts by weight of cyclohexane) and maleic anhydride (e.g., 73.5 parts, 0.75 mole) to the reaction vessel.
- Heating and Melting: Heat the mixture to 55-65 °C with stirring until the maleic anhydride is molten.
- Addition of Oxide: Add dibutyltin oxide (e.g., 186.6 parts, 0.75 mole) in small aliquots, controlling the addition to maintain the reaction temperature at approximately 75 °C.
- Reaction: Hold the mixture at temperature for a specified period (e.g., one hour) to ensure the reaction goes to completion.
- Precipitation and Isolation: Cool the reaction mixture to 15-40 °C to precipitate the dibutyltin maleate product.
- Filtration and Washing: Filter the cooled mixture. Wash the resulting filter cake with a small amount of cold solvent.
- Drying: Dry the final product at 50-60 °C to yield anhydrous dibutyltin maleate.



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Experimental workflow for the synthesis of Dibutyltin Maleate.

Analysis of Airborne Dibutyltin Maleate (OSHA Method ID-224SG)

This protocol outlines the collection and analysis of airborne dibutyltin maleate via atomic absorption.[19]

1. Sample Collection:

- Media: 0.8 µm mixed cellulose ester filter (MCEF).

- Flow Rate: 1-2 L/min.

- Volume: Minimum 200 L.

2. Sample Preparation (Digestion):

- Reagents: Concentrated Sulfuric Acid (H_2SO_4), 30% Hydrogen Peroxide (H_2O_2).
- Procedure:
 - Transfer the filter to a clean 125 mL Phillips beaker.
 - Add 2 mL of concentrated H_2SO_4 and heat.
 - When the solution darkens, add 30% H_2O_2 dropwise until the solution becomes clear.
 - Cool the digested sample and dilute to a known volume with 10% Hydrochloric Acid (HCl).

3. Analysis:

- Technique: Graphite Furnace Atomic Absorption (GFAA).
- Standard Preparation: Prepare tin (Sn) standards from a 1000 $\mu\text{g/mL}$ stock solution, diluted with 10% HCl to create working standards in the range of 0.05 to 2.0 ppm.
- Quantitation: Analyze the digested samples and compare absorbance readings to the calibration curve generated from the working standards to determine the concentration of tin. The amount of dibutyltin maleate is calculated based on the theoretical tin content of 34.2%.
[19]

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